

Solubility Profile of (R)-(-)-2-Phenylbutyric Acid in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: (R)-(-)-2-Phenylbutyric acid

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This technical guide provides an in-depth overview of the solubility of **(R)-(-)-2-Phenylbutyric acid** in various organic solvents. Due to the limited availability of precise quantitative data in publicly accessible literature, this document summarizes the available qualitative and semi-quantitative information. Furthermore, a detailed experimental protocol for the accurate determination of solubility using the gravimetric method is provided to enable researchers to generate precise data for their specific applications.

Core Concepts in Solubility

(R)-(-)-2-Phenylbutyric acid is a chiral carboxylic acid with a molecular structure that dictates its solubility behavior. The presence of the polar carboxylic acid group allows for hydrogen bonding with polar solvents, while the non-polar phenyl group and ethyl chain contribute to its solubility in less polar organic solvents. The overall solubility in a given solvent is a balance between these competing factors. It is important to note that for chiral molecules like **(R)-(-)-2-Phenylbutyric acid**, the solubility of a single enantiomer in an achiral solvent is identical to that of its corresponding enantiomer and the racemic mixture.

Solubility Data

The following table summarizes the available solubility data for 2-Phenylbutyric acid. It is important to note the general and often qualitative nature of the reported values.

Solvent	Formula	Solubility Description	Reported Value	Source
Ethanol	C ₂ H ₅ OH	Moderate to Soluble	-	[1][2]
Acetone	C ₃ H ₆ O	Moderate to Soluble	-	[1]
Diethyl Ether	(C ₂ H ₅) ₂ O	More Soluble	-	[2]
Chloroform	CHCl ₃	Slightly Soluble	-	[3]
Toluene	C ₇ H ₈	Slightly Soluble	-	[3]
Water	H ₂ O	Poorly Soluble / Slightly Soluble	1.39 g/L (Predicted)	[4]
Not Specified	-	-	417 mg/mL	[4]

Note: The quantitative value of 417 mg/mL from the Human Metabolome Database lacks a specified solvent and should be interpreted with caution. The water solubility value is a computational prediction.

Experimental Protocol: Determination of Solubility by the Gravimetric Method

To obtain precise and reliable solubility data for **(R)-(-)-2-Phenylbutyric acid** in a specific organic solvent, the following gravimetric method is recommended. This method relies on the preparation of a saturated solution, followed by the evaporation of the solvent and the precise weighing of the remaining solute.

Materials and Equipment

- **(R)-(-)-2-Phenylbutyric acid** (solid)
- Selected organic solvent (analytical grade)
- Analytical balance (± 0.0001 g)

- Vials or flasks with airtight seals
- Magnetic stirrer and stir bars or a shaker bath
- Temperature-controlled environment (e.g., incubator, water bath)
- Syringe filters (solvent-compatible, appropriate pore size, e.g., 0.45 µm)
- Pre-weighed, solvent-resistant weighing dishes (e.g., aluminum)
- Drying oven or vacuum desiccator

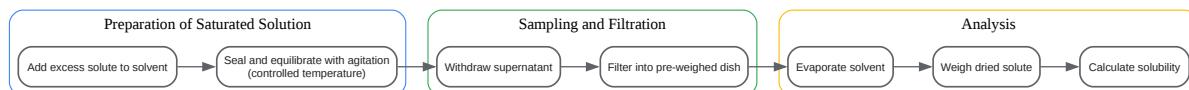
Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of solid **(R)-(-)-2-Phenylbutyric acid** to a vial or flask. The presence of undissolved solid is crucial to ensure saturation.[5]
 - Add a known volume or mass of the desired organic solvent to the vial.
 - Seal the vial tightly to prevent solvent evaporation.
 - Place the vial in a temperature-controlled environment and agitate the mixture using a magnetic stirrer or shaker bath.[6]
 - Allow the mixture to equilibrate for a sufficient period (e.g., 24-48 hours) to ensure that the solution is fully saturated. The equilibration time may vary depending on the solvent and temperature.
- Sample Withdrawal and Filtration:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed weighing dish to remove any undissolved solid particles.[5]

- Solvent Evaporation and Weighing:
 - Place the weighing dish containing the filtered saturated solution in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute. Alternatively, use a vacuum desiccator for heat-sensitive compounds or high-boiling point solvents.
 - Continue the drying process until a constant weight of the solute is achieved. This is confirmed by repeated weighing until the mass no longer changes.
 - Record the final mass of the weighing dish with the dried solute.
- Calculation of Solubility:
 - Calculate the mass of the dissolved solute by subtracting the initial mass of the empty weighing dish from the final mass of the dish with the dried solute.
 - Solubility can be expressed in various units, such as grams per liter (g/L) or milligrams per milliliter (mg/mL), by dividing the mass of the dissolved solute by the volume of the solvent withdrawn.

Experimental Workflow Diagram

The following diagram illustrates the key steps in the gravimetric determination of solubility.



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Caption: Workflow for Gravimetric Solubility Determination.

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